

# Application Notes & Protocols: Determination of Ferrous Iron by Cerium(IV) Sulfate Titration

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## Compound of Interest

Compound Name: Cerium(4+)

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Audience: Researchers, scientists, and drug development professionals.

## Introduction

Cerium(IV) sulfate is a powerful oxidizing agent that is widely used in quantitative chemical analysis for the determination of various reducing agents, including ferrous iron ( $\text{Fe}^{2+}$ ). This method, also known as cerimetric titration, offers several advantages, such as the high stability of the cerium(IV) sulfate solution and a sharp, easily detectable endpoint.<sup>[1][2]</sup> The titration is typically carried out in a sulfuric acid medium to prevent the hydrolysis of cerium salts and to ensure a quantitative reaction. This application note provides a detailed protocol for the determination of ferrous iron in a sample using cerium(IV) sulfate titration, including the preparation and standardization of the titrant and the analysis of an unknown ferrous iron sample.

## Principle of the Titration

The determination of ferrous iron by cerium(IV) sulfate titration is based on a redox reaction where ferrous ions ( $\text{Fe}^{2+}$ ) are oxidized to ferric ions ( $\text{Fe}^{3+}$ ) by ceric ions ( $\text{Ce}^{4+}$ ), which are in turn reduced to cerous ions ( $\text{Ce}^{3+}$ ).<sup>[3]</sup> The reaction proceeds in a 1:1 molar ratio.<sup>[4][5]</sup>

The overall balanced chemical equation is:  $\text{Fe}^{2+} + \text{Ce}^{4+} \rightarrow \text{Fe}^{3+} + \text{Ce}^{3+}$ <sup>[3]</sup>

Or, when considering the sulfate salts:  $2 \text{FeSO}_4 + 2 \text{Ce}(\text{SO}_4)_2 \rightarrow \text{Fe}_2(\text{SO}_4)_3 + \text{Ce}_2(\text{SO}_4)_3$ <sup>[6]</sup>

The endpoint of the titration can be determined either potentiometrically or by using a redox indicator. A common visual indicator is ferroin, which exhibits a sharp color change from red to a pale blue or greenish-blue at the equivalence point.[\[4\]](#)[\[5\]](#)[\[7\]](#)

## Reagents and Materials

### Reagents

Reagent	Grade	Notes
Cerium(IV) sulfate tetrahydrate ( $\text{Ce}(\text{SO}_4)_2 \cdot 4\text{H}_2\text{O}$ )	Analytical Reagent	Primary component of the titrant.
Ammonium cerium(IV) sulfate dihydrate ( $(\text{NH}_4)_4\text{Ce}(\text{SO}_4)_4 \cdot 2\text{H}_2\text{O}$ )	Analytical Reagent	Alternative for preparing the titrant. <a href="#">[5]</a>
Sulfuric acid ( $\text{H}_2\text{SO}_4$ ), concentrated (98%)	Analytical Reagent	Used for acidification. <a href="#">[5]</a>
Ferrous ammonium sulfate hexahydrate ( $\text{Fe}(\text{NH}_4)_2(\text{SO}_4)_2 \cdot 6\text{H}_2\text{O}$ )	Primary Standard	For standardization of the cerium(IV) sulfate solution.
Ferrous ethylenediammonium sulfate	Primary Standard	Alternative for standardization. <a href="#">[8]</a>
Sodium oxalate ( $\text{Na}_2\text{C}_2\text{O}_4$ )	Primary Standard	Alternative for standardization. <a href="#">[9]</a>
Ferroin indicator solution	Indicator Grade	1,10-phenanthroline ferrous sulfate complex. <a href="#">[7]</a>
Distilled or deionized water		

### Apparatus

Apparatus	Purpose
Analytical balance	For accurate weighing of reagents.
Burette, 50 mL	For dispensing the titrant.
Pipettes, volumetric (e.g., 25 mL)	For accurate measurement of sample solutions.
Volumetric flasks (e.g., 250 mL, 1000 mL)	For preparation of standard and sample solutions.
Conical flasks (Erlenmeyer flasks), 250 mL	For carrying out the titration.
Magnetic stirrer and stir bar	For continuous mixing during titration.
Beakers, graduated cylinders	For general purpose measurements.

## Experimental Protocols

### Preparation of 0.1 M Cerium(IV) Sulfate Solution

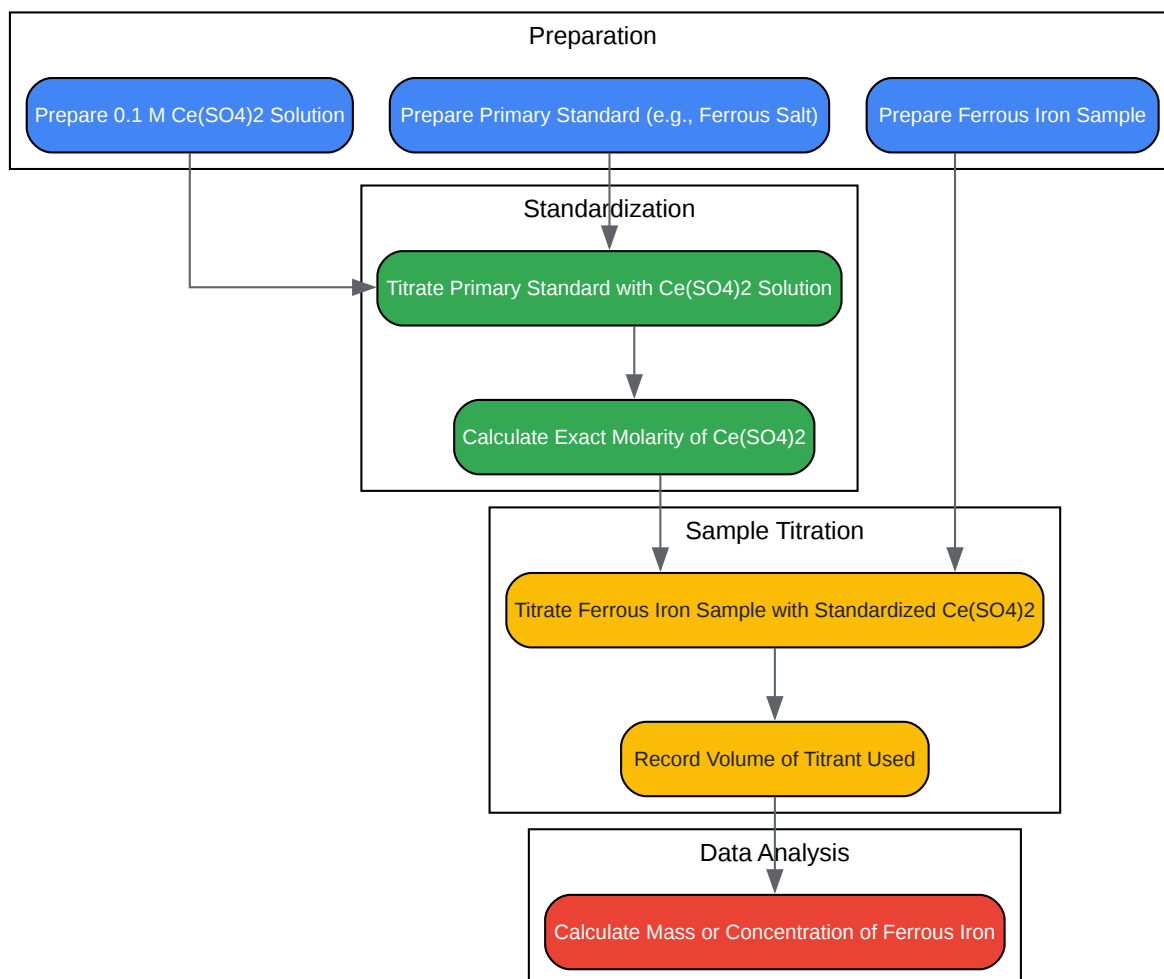
- **Dissolution:** To prepare a 1 L solution, carefully add 50 mL of concentrated sulfuric acid to 500 mL of distilled water in a large beaker while stirring.<sup>[8]</sup> To this acidic solution, add approximately 40.4 g of cerium(IV) sulfate tetrahydrate ( $\text{Ce}(\text{SO}_4)_2 \cdot 4\text{H}_2\text{O}$ ).<sup>[3]</sup>
- **Heating and Dilution:** Gently heat the mixture and stir until the salt is completely dissolved.
- **Cooling and Filtration:** Allow the solution to cool to room temperature. If the solution is turbid, filter it.<sup>[10]</sup>
- **Final Dilution:** Transfer the clear solution to a 1000 mL volumetric flask and dilute to the mark with distilled water. Mix the solution thoroughly.
- **Storage:** Store the solution in a glass-stoppered bottle.<sup>[8]</sup>

### Standardization of the 0.1 M Cerium(IV) Sulfate Solution

- **Preparation of Primary Standard:** Accurately weigh approximately 0.3 g of ferrous ethylenediammonium sulfate into a 250 mL conical flask.<sup>[8]</sup>

- Dissolution: Add 50 mL of a dilute sulfuric acid solution (e.g., 1 M  $\text{H}_2\text{SO}_4$ ) to dissolve the primary standard.[8]
- Indicator Addition: Add 1-2 drops of ferroin indicator to the solution. The solution will turn a reddish color.[4]
- Titration: Titrate the ferrous solution with the prepared cerium(IV) sulfate solution from the burette. The endpoint is reached when the color of the solution changes sharply from red to a pale blue or greenish-blue.[5]
- Replication: Repeat the titration at least two more times to ensure reproducibility.
- Calculation: Calculate the exact molarity of the cerium(IV) sulfate solution using the mass of the primary standard and the volume of titrant consumed.

#### Titration Reaction Workflow



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Caption: Workflow for Ferrous Iron Determination.

## Protocol for the Determination of Ferrous Iron in a Sample

- **Sample Preparation:** Accurately weigh a portion of the unknown sample containing ferrous iron (e.g., approximately 2.0 g of an unknown ferrous compound or a crushed ferrous sulfate

tablet) and transfer it quantitatively to a 250 mL conical flask.[4]

- **Dissolution and Acidification:** Add approximately 15-20 mL of 1 M sulfuric acid and about 100 mL of distilled water to dissolve the sample.[4] Swirl the flask to ensure complete dissolution. If the sample is a solid tablet, it should be finely crushed before dissolution.[4]
- **Indicator Addition:** Add 1-2 drops of ferroin indicator to the sample solution.
- **Titration:** Titrate the sample solution with the standardized 0.1 M cerium(IV) sulfate solution until the endpoint is reached (color change from red to pale blue/greenish-blue).[4]
- **Recording and Replication:** Record the volume of the cerium(IV) sulfate solution used. Repeat the titration with additional samples for accuracy.

## Calculations and Data Presentation

The concentration of ferrous iron in the sample can be calculated using the following formula, based on the 1:1 stoichiometry of the reaction:

$$\text{Moles of Fe}^{2+} = \text{Moles of Ce}^{4+}$$

$$\text{Mass of Fe (mg)} = V_{\text{Ce(SO}_4)_2} \text{ (L)} \times C_{\text{Ce(SO}_4)_2} \text{ (mol/L)} \times M_{\text{Fe}} \text{ (g/mol)} \times 1000 \text{ (mg/g)}$$

Where:

- $V_{\text{Ce(SO}_4)_2}$  is the volume of the cerium(IV) sulfate solution used in the titration (in liters).
- $C_{\text{Ce(SO}_4)_2}$  is the standardized molar concentration of the cerium(IV) sulfate solution (in mol/L).
- $M_{\text{Fe}}$  is the molar mass of iron (55.845 g/mol).

## Example Data Tables

Table 1: Standardization of 0.1 M Cerium(IV) Sulfate Solution

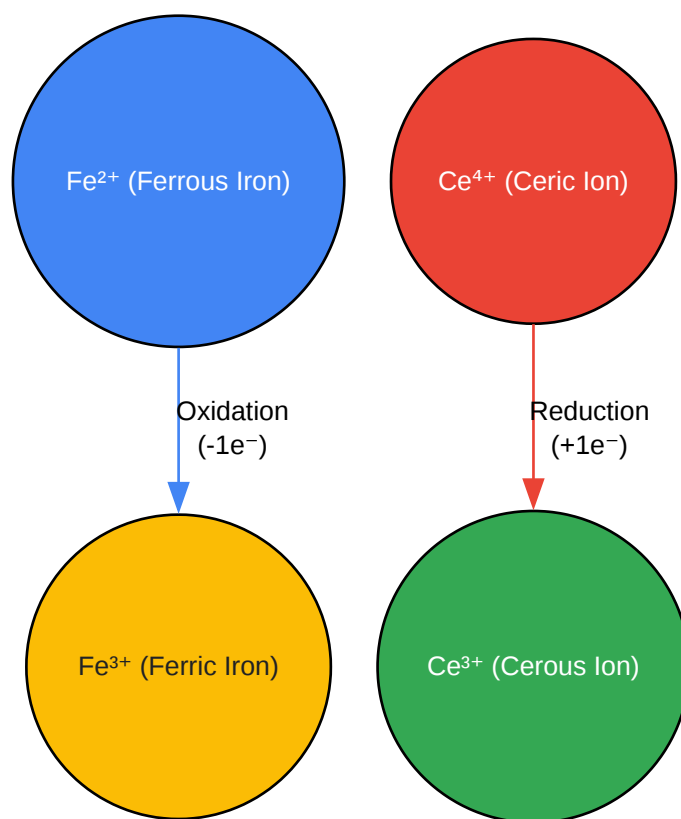
Trial	Mass of Ferrous Ethylenediammonium Sulfate (g)	Volume of $\text{Ce}(\text{SO}_4)_2$ Solution (mL)	Calculated Molarity of $\text{Ce}(\text{SO}_4)_2$ (mol/L)
1	0.3015	26.30	0.1002
2	0.3008	26.25	0.1001
3	0.3021	26.35	0.1003
Average	0.1002		

Note: The molar mass of Ferrous Ethylenediammonium Sulfate ( $\text{Fe}(\text{C}_2\text{H}_{10}\text{N}_2)(\text{SO}_4)_2 \cdot 4\text{H}_2\text{O}$ ) is 382.14 g/mol .[8]

Table 2: Determination of Ferrous Iron in an Unknown Sample

Trial	Mass of Unknown Sample (g)	Volume of Standardized $\text{Ce}(\text{SO}_4)_2$ Solution (mL)	Mass of Ferrous Iron (mg)	Percentage of Ferrous Iron in Sample (%)
1	2.015	15.50	86.55	4.30
2	2.008	15.45	86.27	4.30
3	2.011	15.48	86.44	4.30
Average	4.30			

### Redox Reaction Pathway



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Caption: Oxidation-Reduction of Iron and Cerium.

## Interferences and Considerations

- **Oxidation of Ferrous Iron:** Ferrous ions can be oxidized by atmospheric oxygen in solution. [3] Therefore, the analysis should be performed promptly after preparing the sample solution. To minimize this, a blanket of an inert gas (e.g., nitrogen) can be used, or a small amount of sodium carbonate can be added to the acidic solution to generate carbon dioxide, which displaces the air.[3]
- **Presence of Other Reducing Agents:** Other substances that can be oxidized by cerium(IV) sulfate will interfere with the titration. These should be absent or their interference accounted for.
- **Endpoint Detection:** While visual indicators are convenient, for highly colored or turbid solutions, or for more precise measurements, potentiometric titration is recommended.[11]



- Total Iron Determination: If the sample contains both ferrous ( $\text{Fe}^{2+}$ ) and ferric ( $\text{Fe}^{3+}$ ) iron, and the total iron content is desired, the ferric ions must first be reduced to ferrous ions. This can be achieved using a reducing agent like zinc powder.[3] The subsequent titration will then yield the total iron content.

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